Essential Safety and Handling Protocols for Herbacetin

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Herbarin*
Cat. No.:	*B15565999*

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Disclaimer: Initial searches for "**Herbarin**" did not yield specific safety and handling information. The following guidance is provided for Herbacetin, a chemical compound with available safety data that aligns with the nature of the user's request. It is crucial to always consult the specific Safety Data Sheet (SDS) for any chemical before handling.

This guide furnishes critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with Herbacetin. Adherence to these procedures is essential for maintaining a safe laboratory environment and minimizing exposure risk.

Chemical and Hazard Identification

Herbacetin is classified as harmful if swallowed and is very toxic to aquatic life with long-lasting effects.[1] Although comprehensive toxicological properties have not been fully investigated, it is imperative to handle this compound with care, utilizing appropriate personal protective equipment and engineering controls.[1]

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Property	Data
CAS Number	527-95-7
Molecular Formula	$C_{15}H_{10}O_7$
Molecular Weight	302.24 g/mol
GHS Classification	Acute Toxicity, Oral (Category 4), H302; Acute Aquatic Toxicity (Category 1), H400; Chronic Aquatic Toxicity (Category 1), H410
Signal Word	Warning
Hazard Statements	H302: Harmful if swallowed. H410: Very toxic to aquatic life with long lasting effects.
Storage Conditions	Powder: -20°C; In Solvent: -80°C
Solubility	DMSO: 60 mg/mL; Water (estimated): 2.47 mg/mL

Personal Protective Equipment (PPE) and Engineering Controls

A comprehensive PPE strategy is mandatory when handling Herbacetin due to its hazard profile.[1]

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Control Measure	Specification
Engineering Controls	All weighing and reconstitution of powdered Herbacetin must occur inside a chemical fume hood or a powder containment balance enclosure.[1]
Hand Protection	Wear two pairs of chemotherapy-rated nitrile gloves that meet the ASTM D6978 standard.[1]
Eye/Face Protection	Safety glasses or goggles.
Skin and Body Protection	Laboratory coat.
Respiratory Protection	NIOSH-approved dust respirator.[2]

Experimental Protocols: Handling and Disposal

Designated Area: All work with Herbacetin should be conducted in a designated and clearly marked area of the laboratory.[1]

Handling Workflow:

- Donning PPE: Before entering the designated area, put on all required PPE in the following order: gown, inner gloves, outer gloves, eye/face protection, and respirator (if required).[1]
- Weighing: Use anti-static weigh paper or a weighing boat. Handle with care to avoid creating dust.[1]
- Post-Handling: After completing work, wipe down the work surface with an appropriate decontaminating solution (e.g., 70% ethanol).[1]
- Doffing PPE: Remove PPE in the reverse order it was put on, being careful to avoid self-contamination.[1]
- Disposal: Dispose of all single-use PPE as contaminated waste.[1]

Disposal Plan:

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- Segregation: All waste contaminated with Herbacetin, including empty containers, used PPE, and spill clean-up materials, must be collected separately from regular lab trash.[1]
- Labeling: Collect waste in a clearly labeled, sealed container marked "Hazardous Chemical Waste: Herbacetin."[1]

Emergency Procedures

Emergency Equipment: Ensure an eye-wash station and safety shower are readily accessible and have been recently tested. A chemical spill kit appropriate for solid reagents should be nearby.[1]

Spill Response:

- Evacuate the immediate area.
- Wear appropriate PPE, including respiratory protection.
- Cover the spill with an absorbent material.
- Carefully collect the absorbed material using non-sparking tools and place it into a labeled, sealed waste container.[1]

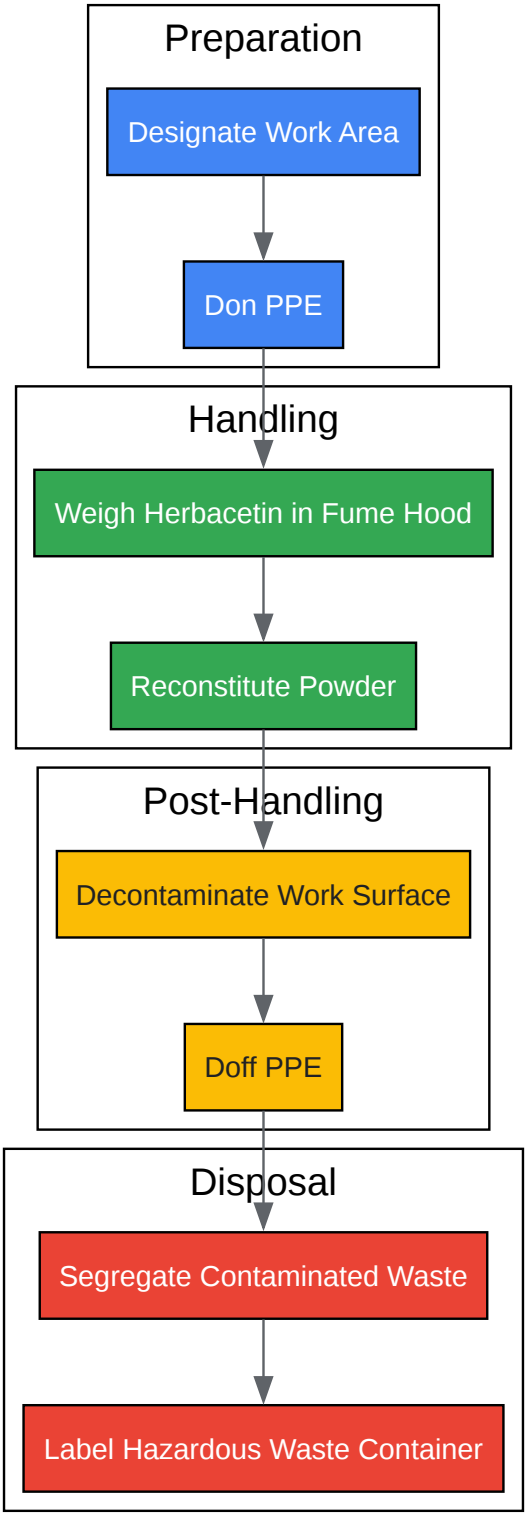
Personal Exposure:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- Skin Contact: Immediately wash affected skin with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops.
- Inhalation: Move to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
- Ingestion: If swallowed, wash out mouth with water, provided the person is conscious. Call a physician.

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Visual Guides

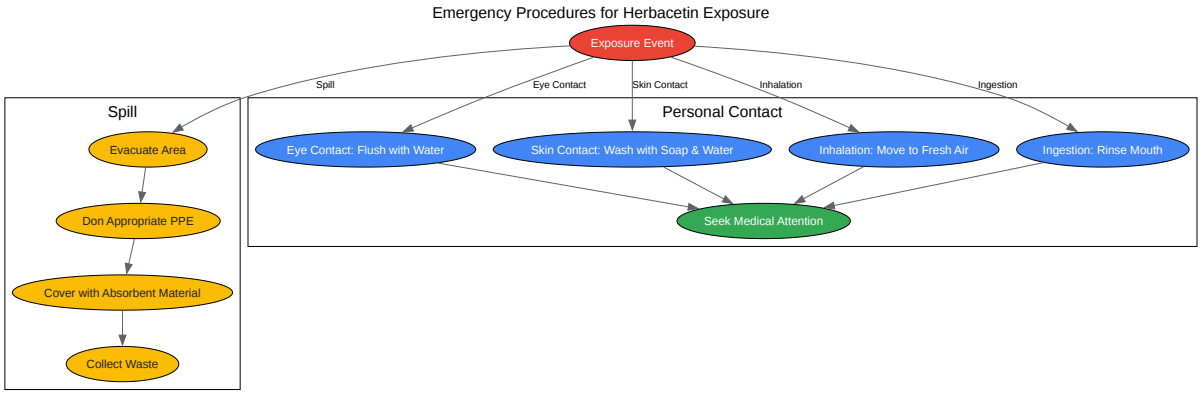
Safe Handling Workflow for Herbacetin



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Caption: Workflow for the safe handling of Herbacetin.



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Caption: Emergency response plan for Herbacetin exposure.

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References

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- 2. ekfusa.com [ekfusa.com]
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